

Application Note: 5'-Ethoxy-2'-hydroxyacetophenone as a Privileged Intermediate in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 5'-Ethoxy-2'-hydroxyacetophenone

CAS No.: 56414-14-3

Cat. No.: B1601560

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Executive Summary

5'-Ethoxy-2'-hydroxyacetophenone (CAS: 1835-05-8) is a versatile "privileged scaffold" precursor in medicinal chemistry. Its structural duality—combining a chelated ortho-hydroxy ketone moiety with a lipophilic 5-ethoxy substituent—makes it an ideal starting material for three major classes of therapeutic agents:

- **Chalcones and Flavonoids:** Precursors for antiallergic and anti-inflammatory drugs (e.g., leukotriene antagonists).
- **Schiff Base Ligands:** Emerging scaffolds for metallodrugs targeting EGFR kinases and bacterial DNA gyrase.
- **Chromone-2-carboxylates:** Building blocks for respiratory therapeutics analogous to Cromolyn and Nedocromil.

This guide provides validated protocols for the synthesis, purification, and downstream application of this intermediate, moving beyond standard literature to offer process-optimized methodologies.

Chemical Profile & Strategic Utility

Property	Specification
IUPAC Name	1-(5-Ethoxy-2-hydroxyphenyl)ethanone
CAS Number	1835-05-8
Molecular Weight	180.20 g/mol
Appearance	Pale yellow crystalline solid
Melting Point	62–64 °C
pKa (Phenolic)	~10.2 (Elevated due to intramolecular H-bonding)
Solubility	Soluble in EtOH, DCM, Toluene; Insoluble in water

Structural Logic in Drug Design

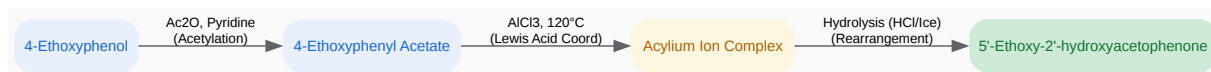
- **The Ortho-Hydroxy Effect:** The intramolecular hydrogen bond between the carbonyl oxygen and the phenolic hydroxyl group ($\text{O-H}\cdots\text{O}=\text{C}$) locks the molecule in a planar conformation. This pre-organization reduces the entropic penalty during cyclization reactions (e.g., to chromones).
- **The 5-Ethoxy Group:** Unlike a simple methoxy group, the ethoxy tail increases lipophilicity (LogP), enhancing membrane permeability of downstream APIs without significantly altering the electronic steric profile.

Core Synthesis Protocol: Fries Rearrangement

While **5'-ethoxy-2'-hydroxyacetophenone** can be synthesized via the alkylation of 2,5-dihydroxyacetophenone, the Fries Rearrangement of 4-ethoxyphenyl acetate is the preferred industrial route due to higher regioselectivity and lower raw material costs.

Reaction Scheme & Mechanism

The synthesis relies on the conversion of 4-ethoxyphenol to its acetate ester, followed by a Lewis-acid catalyzed rearrangement. The ortho isomer is favored at higher temperatures, but for this substrate, the para position is blocked by the ethoxy group, forcing the acetyl group ortho to the phenol.



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Figure 1: Synthetic pathway via Fries Rearrangement.

Step-by-Step Protocol

Step A: Acetylation (Preparation of Precursor)

- Charge: In a 500 mL round-bottom flask, dissolve 4-ethoxyphenol (13.8 g, 0.1 mol) in Dichloromethane (DCM) (100 mL).
- Add Base: Add Pyridine (12 mL, 1.5 eq) and cool to 0°C.
- Acylate: Dropwise add Acetic Anhydride (11.3 mL, 1.2 eq) over 20 minutes.
- React: Allow to warm to room temperature (RT) and stir for 3 hours. Monitor by TLC (Hexane:EtOAc 4:1).
- Workup: Wash with 1M HCl (2 x 50 mL) to remove pyridine, then sat. NaHCO₃. Dry organic layer over MgSO₄ and concentrate.
 - Yield: ~95% (Colorless oil/solid).

Step B: Fries Rearrangement (Critical Step)

- Setup: Use a flame-dried flask equipped with a mechanical stirrer and a calcium chloride drying tube.

- **Mix:** Mix the 4-ethoxyphenyl acetate (18.0 g, 0.1 mol) with anhydrous Aluminum Chloride (AlCl₃) (20.0 g, 1.5 eq). Note: Do not use solvent (neat reaction) for maximum yield, or use minimal chlorobenzene if stirring is difficult.
- **Heat:** Heat the mixture to 120°C in an oil bath. The mixture will melt and evolve HCl gas (scrubbing required).
- **Duration:** Maintain temperature for 2 hours. The mass will turn viscous and dark orange/brown.
- **Quench:** Cool to RT. Carefully add crushed ice (200 g) followed by conc. HCl (20 mL) to break the aluminum complex. Caution: Highly Exothermic.
- **Extraction:** Extract the resulting suspension with DCM (3 x 100 mL).
- **Purification:**
 - Wash organic phase with water and brine.
 - Concentrate to a solid.
 - Recrystallize from Ethanol/Water (8:2) to obtain pale yellow needles.
 - Target Yield: 75–80%.

Downstream Application: Chalcone Synthesis

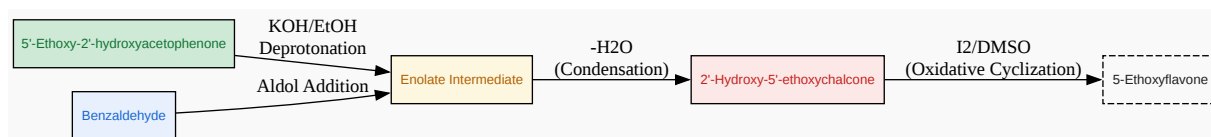
The most common pharmaceutical application is the Claisen-Schmidt condensation to form chalcones, which are precursors to flavonoids and antiallergic agents (similar to Pranlukast intermediates).

Protocol: Synthesis of 5-Ethoxy-2-hydroxychalcone

This reaction couples the intermediate with benzaldehyde.

- **Dissolve:** In a 100 mL flask, dissolve **5'-Ethoxy-2'-hydroxyacetophenone** (1.80 g, 10 mmol) and Benzaldehyde (1.06 g, 10 mmol) in Ethanol (20 mL).

- Catalyze: Add KOH solution (40% aq, 5 mL) dropwise at 0°C. The solution will turn deep red/orange (formation of the enolate).
- Stir: Stir at RT for 24 hours. A solid precipitate usually forms.
- Isolate: Pour the mixture into ice water (100 mL) and acidify with 1M HCl to pH 4.
- Filter: Collect the yellow precipitate by filtration.
- Result: This chalcone can be cyclized to a 5-ethoxyflavone using Iodine/DMSO or DDQ, providing a scaffold for COX-2 or 5-LOX inhibitors.



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Figure 2: Downstream conversion to Chalcones and Flavones.

Emerging Application: Thiosemicarbazone Metallodrugs

Recent research (2024-2025) highlights this intermediate in synthesizing S-methylthiosemicarbazone ligands for Nickel(II) and Iron(III) complexes. These complexes exhibit potent antioxidant activity and binding affinity to EGFR (Epidermal Growth Factor Receptor), a key cancer target.

Protocol Summary:

- Condensation: Reflux **5'-Ethoxy-2'-hydroxyacetophenone** with S-methylthiosemicarbazide in ethanol (cat. acetic acid) for 4 hours.
- Complexation: Treat the resulting ligand with NiCl₂ or FeCl₃ in methanol.

- Application: The resulting square-planar Ni(II) complexes are hydrophobic DNA intercalators.

Analytical Data & Quality Control

To validate the synthesis, compare your product against these standard parameters:

Technique	Diagnostic Signal	Interpretation
¹ H NMR (CDCl ₃)	δ 11.8 ppm (s, 1H)	Chelated Phenolic OH. Disappears with D ₂ O shake.
δ 2.55 ppm (s, 3H)	Acetyl Methyl Group (-COCH ₃).	
δ 4.05 ppm (q, 2H)	Ethoxy Methylene (-OCH ₂ -).	
δ 1.40 ppm (t, 3H)	Ethoxy Methyl (-CH ₃).	
δ 6.9 - 7.3 ppm (m, 3H)	Aromatic protons (splitting pattern depends on coupling).	
IR Spectroscopy	1640 cm ⁻¹	C=O Stretch. Shifted lower due to H-bonding (normal ketone ~1680).
HPLC	RT ~ 4.5 min	C18 Column, 60:40 ACN:H ₂ O, 1.0 mL/min, 254 nm.

Safety & Handling

- Aluminum Chloride: Reacts violently with water. Quench reactions with extreme caution in a fume hood.
- Skin Sensitization: Acetophenones can be mild irritants and sensitizers. Use nitrile gloves.
- Storage: Store in a cool, dry place. The phenolic group is susceptible to oxidation over long periods; store under nitrogen if possible.

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